

Compound of Interest

Cat. No.:

Compound Name: Pigment Red 177

For Researchers, Scientists, and Drug Development Professionals

B1361050

This guide provides a comprehensive comparison of analytical standards and methodologies for the characterization of Pigment Red 177, a high-per

Executive Summary

Pigment Red 177, an anthraquinone derivative, is valued for its vibrant color and stability.[1] Its robust characterization is crucial for ensuring product

Physicochemical Properties

A summary of the key physicochemical properties of Pigment Red 177 is presented in Table 1.

Table 1: Physicochemical Properties of Pigment Red 177

Property
Chemical Name
CAS Number
Molecular Formula
Molecular Weight
Appearance
Melting Point
Relative Density
Solubility
Heat Resistance
Light Fastness

Analytical Characterization of Pigment Red 177

A multi-faceted approach employing various analytical techniques is essential for the comprehensive characterization of Pigment Red 177.

```
digraph "Pigment_Red_177_Characterization_Workflow" {
   graph [rankdir="LR", splines=ortho, nodesep=0.6];
   node [shape=box, style="filled", fillcolor="#F1F3F4", fontname="Arial", fontsize=12, fontcolor="#202124"];
   edge [fontname="Arial", fontsize=10, color="#5F6368"];

subgraph "cluster_Sample" {
   label="Sample Preparation";
   style="filled";
   color="#FFFFFF";
```



```
"Sample" [label="Pigment Red 177 Powder", shape=ellipse, fillcolor="#FBBC05", fontcolor="#202124"];
}
subgraph "cluster Techniques" {
label="Analytical Techniques";
style="filled";
color="#FFFFFF";
"HPLC" [label="HPLC-UV", fillcolor="#4285F4", fontcolor="#FFFFFF"];
"MS" [label="Mass Spectrometry", fillcolor="#4285F4", fontcolor="#FFFFFF"];
"NMR" [label="NMR Spectroscopy", fillcolor="#4285F4", fontcolor="#FFFFFF"];
"XRD" [label="X-ray Diffraction", fillcolor="#4285F4", fontcolor="#FFFFFF"];
"FTIR" [label="FTIR Spectroscopy", fillcolor="#4285F4", fontcolor="#FFFFFF"];
"UV_Vis" [label="UV-Vis Spectroscopy", fillcolor="#4285F4", fontcolor="#FFFFFF"];
}
subgraph "cluster_Data" {
label="Data Analysis";
style="filled";
color="#FFFFFF";
"Purity" [label="Purity & Impurities", shape=document, fillcolor="#34A853", fontcolor="#FFFFFF"];
"Structure" [label="Structural Elucidation", shape=document, fillcolor="#34A853", fontcolor="#FFFFFF"];
"Identity" [label="Identity Confirmation", shape=document, fillcolor="#34A853", fontcolor="#FFFFFF"];
"Physicochemical" [label="Physicochemical Properties", shape=document, fillcolor="#34A853", fontcolor="#FFFFF
}
"Sample" -> "HPLC" [label="Dissolution"];
"Sample" -> "MS" [label="Ionization"];
"Sample" -> "NMR" [label="Dissolution"];
"Sample" -> "XRD" [label="Direct Analysis"];
"Sample" -> "FTIR" [label="Direct Analysis"];
"Sample" -> "UV_Vis" [label="Dissolution"];
"HPLC" -> "Purity";
"MS" -> "Structure";
"NMR" -> "Structure";
"XRD" -> "Physicochemical";
"FTIR" -> "Identity";
"UV Vis" -> "Identity";
```

Conclusion



Validation & Comparative

Check Availability & Pricing

The comprehensive characterization of Pigment Red 177 requires a combination of chromatographic and spectrosco

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fda.gov [fda.gov]
- 2. analyticaltoxicology.com [analyticaltoxicology.com]
- 3. Pigment Red 177 | C28H16N2O4 | CID 77669 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Anthraquinone | C14H8O2 | CID 6780 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Analytical Characterization of Pigment Red 177]. BenchChem, [2025]. [Online PD

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Tea

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.